

Triethylindium: A Comprehensive Technical Guide to its Pyrophoric Nature and Safe Handling

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Compound of Interest

Compound Name: Triethylindium

Cat. No.: B1595915

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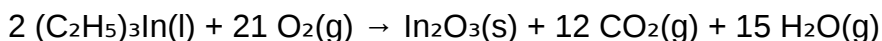
This guide provides an in-depth overview of the pyrophoric nature of **triethylindium**, a highly reactive organometallic compound, and outlines essential procedures for its safe handling in a laboratory setting. The information is intended to supplement, not replace, institutional safety protocols and comprehensive training.

Pyrophoric Nature and Chemical Reactivity

Triethylindium ((C₂H₅)₃In or TEI) is a colorless liquid that is highly valued in the semiconductor industry as a precursor for the deposition of indium-containing thin films.^[1] However, its utility is matched by its significant hazards, primarily its pyrophoric nature, meaning it can spontaneously ignite upon contact with air.^{[2][3]} This reactivity is due to the high sensitivity of the indium-carbon bonds to oxidation.

Reaction with Air (Oxygen)

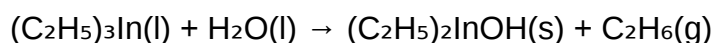
The primary pyrophoric reaction of **triethylindium** is its rapid and highly exothermic oxidation in the presence of air. The complete combustion of **triethylindium** yields indium(III) oxide, carbon dioxide, and water. While the exact reaction kinetics can be complex, a plausible balanced chemical equation for this combustion is:



This reaction releases a significant amount of energy, leading to immediate ignition.

Reaction with Water

Triethylindium also reacts violently with water and other protic solvents. This hydrolysis reaction produces diethylindium hydroxide and flammable ethane gas. The reaction is as follows:



Contact with even small amounts of moisture can lead to the evolution of flammable gas, creating a fire or explosion hazard.

Quantitative Data Summary

The following table summarizes key quantitative safety and physical data for **triethylindium**.

Property	Value	Reference
Molecular Formula	C ₆ H ₁₅ In	--INVALID-LINK--
Molecular Weight	202.00 g/mol	--INVALID-LINK--
Appearance	Colorless liquid	--INVALID-LINK--
Melting Point	-32 °C	--INVALID-LINK--
Boiling Point	144 °C	--INVALID-LINK--
GHS Hazard Statements	H250: Catches fire spontaneously if exposed to air H314: Causes severe skin burns and eye damage	--INVALID-LINK--, --INVALID-LINK--
Threshold Limit Value (TLV)	0.1 mg/m ³ (as In)	--INVALID-LINK--

Experimental Protocols for Safe Handling

Strict adherence to established protocols is mandatory when working with **triethylindium**. All operations should be conducted within a certified and properly functioning fume hood or

glovebox.

Personal Protective Equipment (PPE)

Appropriate PPE must be worn at all times when handling **triethylindium**. This includes, but is not limited to:

- Eye Protection: Tightly fitting safety goggles and a face shield.[\[2\]](#)
- Hand Protection: Chemical-resistant gloves (e.g., nitrile or neoprene) that are regularly inspected for integrity.[\[2\]](#)
- Body Protection: A flame-resistant lab coat and closed-toe shoes.[\[2\]](#)

Inert Atmosphere Operations

Due to its reactivity with air and moisture, **triethylindium** must be handled under an inert atmosphere (e.g., nitrogen or argon). This is typically achieved using a glovebox or Schlenk line techniques.

Workflow for Transferring **Triethylindium** using a Schlenk Line:

- Preparation: Ensure all glassware is dry and free of contaminants. Assemble the Schlenk line and purge with inert gas.
- Inerting the Receiving Flask: Attach the receiving flask to the Schlenk line and cycle between vacuum and inert gas backfill at least three times to remove air and moisture.
- Transfer: Using a gas-tight syringe that has been purged with inert gas, carefully draw the desired volume of **triethylindium** from the storage vessel.
- Addition: Transfer the **triethylindium** to the reaction flask via a septum, maintaining a positive pressure of inert gas in the flask.
- Cleaning: Rinse the syringe with a dry, inert solvent (e.g., hexane or toluene) immediately after use. The rinsate should be treated as a pyrophoric waste stream.

Quenching and Disposal of Unused Triethylindium

Unused or waste **triethylindium** must be quenched safely before disposal. This procedure should be performed in a fume hood, away from flammable materials.

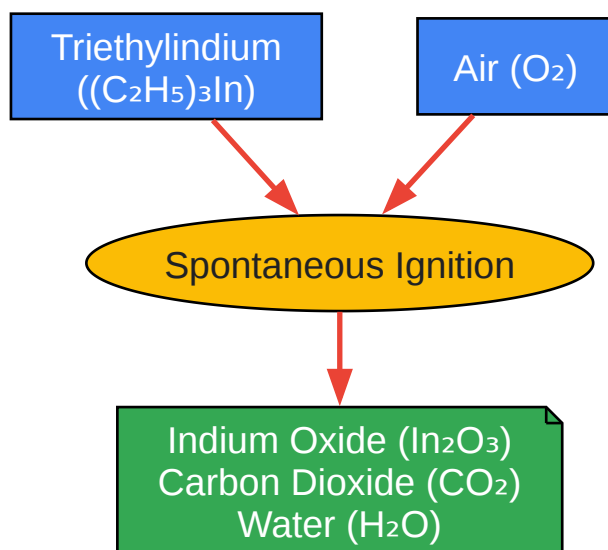
Protocol for Quenching **Triethylindium**:

- **Dilution:** Dilute the **triethylindium** with an inert, high-boiling point solvent (e.g., heptane or toluene) in a reaction flask equipped with a stirrer and under an inert atmosphere. The concentration should ideally be below 5%.
- **Cooling:** Place the flask in an ice/water bath to manage the heat generated during quenching.
- **Slow Addition of Isopropanol:** Slowly add dry isopropanol to the stirred solution. The addition should be dropwise to control the rate of reaction and prevent a dangerous exotherm. Continue adding isopropanol until the evolution of gas ceases.
- **Sequential Addition of More Protic Solvents:** After the reaction with isopropanol has subsided, slowly add methanol, followed by a 1:1 mixture of methanol and water, and finally, water.
- **Neutralization and Disposal:** Once the addition of water no longer produces a reaction, allow the mixture to warm to room temperature. The aqueous solution can then be neutralized and disposed of according to institutional hazardous waste guidelines.

Visualizations

Signaling Pathways and Workflows





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References

- 1. youtube.com [youtube.com]
- 2. Triethylindium | C₆H₁₅In | CID 101912 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. chemwhat.com [chemwhat.com]
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